

# Essential Safety and Logistics for Handling Farnesyl Thiosalicylic Acid Amide

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## Compound of Interest

Compound Name: *Farnesyl Thiosalicylic Acid Amide*

Cat. No.: *B157330*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **Farnesyl Thiosalicylic Acid Amide** (FTS Amide), including detailed operational and disposal plans to foster a secure research environment.

## Physicochemical and Safety Data

A clear understanding of the compound's properties is the foundation of safe handling. The following table summarizes key quantitative data for **Farnesyl Thiosalicylic Acid Amide**.

Property	Value	Reference
Molecular Formula	C22H31NOS	[1]
Molecular Weight	357.6 g/mol	[1]
CAS Number	1092521-74-8	[1]
Appearance	Solution in ethanol	[2]
Storage Temperature	-20°C	[1][2]
Solubility	DMSO: ~10 mg/mL, Dimethyl formamide: ~10 mg/mL	[2]
Purity	≥96%	[3]
IC50	PANC-1 tumor cells: 20 µM, U87 tumor cells: 10 µM	[3]

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is critical to minimize exposure and ensure experimental integrity.

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the compound in powdered form or when evaporating solvents.[1]
- Ensure that an eyewash station and safety shower are readily accessible.[4]
- Before handling, inspect all personal protective equipment (PPE) for integrity.

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Use nitrile or other chemical-resistant gloves. Always inspect gloves before use and employ proper removal techniques to avoid skin contact.[1]

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved N99 or P2 particulate respirator is recommended.[1]
- Protective Clothing: A standard laboratory coat should be worn.

### 3. Handling the Compound:

- **Farnesyl Thiosalicylic Acid Amide** is often supplied as a solution in ethanol.[2]
- To change the solvent, evaporate the ethanol under a gentle stream of nitrogen and immediately add the solvent of choice.[2]
- Avoid direct contact with skin and eyes.[1] Do not ingest, swallow, or inhale.[2]
- After handling, wash hands thoroughly with soap and water.[2]

### 4. Spill Management:

- In case of a spill, wear appropriate PPE, including respiratory protection.
- For solid spills, avoid creating dust.[1] Gently sweep or vacuum the material into a suitable, closed container for disposal.[1]
- For liquid spills, absorb with an inert material and place in a sealed container for disposal.
- Prevent spilled material from entering drains.[1]

## Disposal Plan

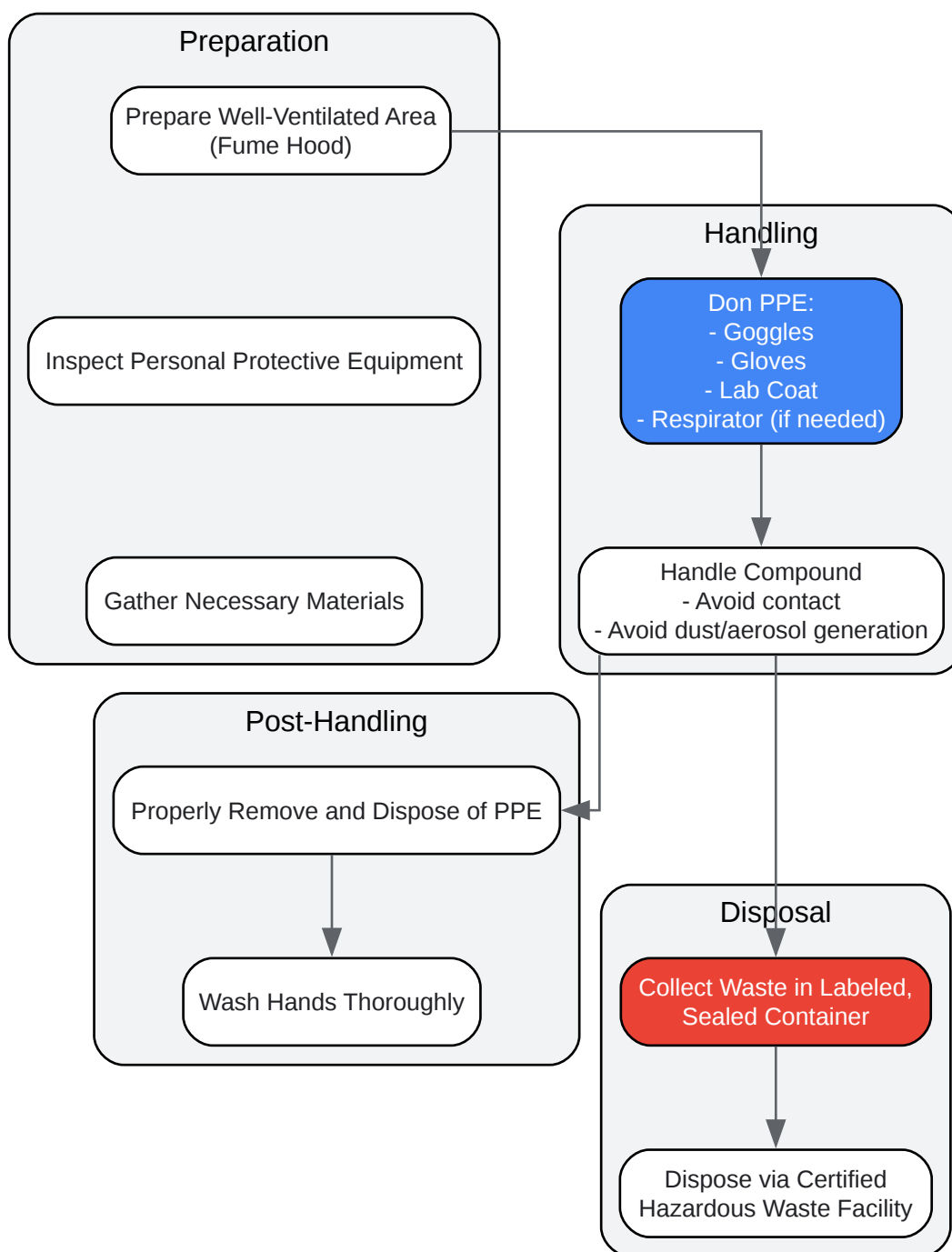
Proper disposal of **Farnesyl Thiosalicylic Acid Amide** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Characterization: While the Safety Data Sheet indicates "No Specific Hazard," it is prudent to treat this compound as hazardous waste unless determined otherwise by institutional safety officers.[1]
- Container Management: Collect waste in a clearly labeled, sealed, and appropriate container.

- Disposal Route: Dispose of the chemical waste through a licensed professional waste disposal service. Adhere to all local, state, and federal regulations for hazardous waste disposal.<sup>[5]</sup>
- Contaminated Materials: Any materials, such as gloves or absorbent pads, that come into contact with the compound should also be disposed of as hazardous waste.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety precautions for handling **Farnesyl Thiosalicylic Acid Amide**.



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Caption: Workflow for Safe Handling of **Farnesyl Thiosalicylic Acid Amide**.

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